

Maesol in Drug Discovery: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: **Maesol**

Cat. No.: **B1675900**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Maesol, identified as the 4-phenylcoumarin Mesuol isolated from *Mesua ferrea*, has emerged as a promising candidate in drug discovery due to its significant anti-inflammatory, antioxidant, and immunomodulatory properties.^[1] Traditionally used in Ayurvedic medicine, recent scientific inquiry has begun to elucidate the molecular mechanisms underlying its therapeutic potential, particularly its ability to modulate key signaling pathways implicated in various disease pathologies.^{[2][3]} This document provides detailed application notes and experimental protocols to guide researchers in the investigation of **Maesol** for novel therapeutic applications.

While direct evidence for **Maesol**'s efficacy in cancer is still emerging, its established anti-inflammatory and antioxidant activities, coupled with its inhibitory effects on the NF-κB and potentially the MAPK signaling pathways, provide a strong rationale for its investigation as an anti-cancer agent.^{[4][5]} This guide will therefore present both the established bioactivities of **Maesol** and a proposed framework for its exploration in oncological research.

Data Presentation

Quantitative Bioactivity Data for Maesol (Mesuol)

The following table summarizes the available quantitative data for the in vitro antioxidant and anti-inflammatory activities of **Maesol**. This data provides a baseline for its potency and can be used to guide dose-selection in further preclinical studies.

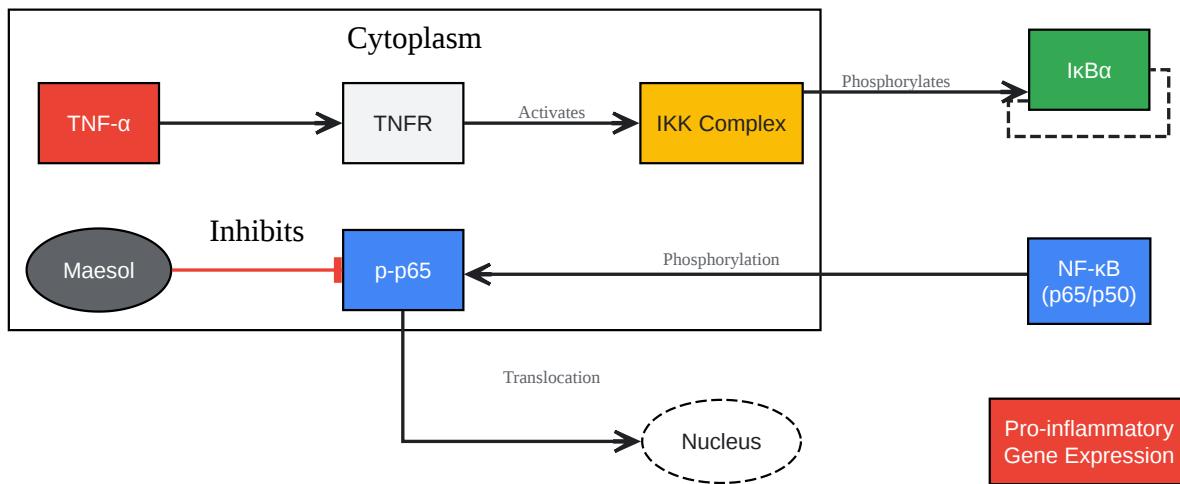
Assay Type	Compound	Concentration Range	IC50 / ORAC Value	Source
DPPH Radical Scavenging	Mesuol	25-200 µg/mL	IC50: 85.2 µg/mL	[6]
ABTS Radical Scavenging	Mesuol	10-100 µg/mL	IC50: 68.4 µg/mL	[6]
Hydroxyl Radical Scavenging	Mesuol	50-250 µg/mL	IC50: 120.7 µg/mL	[6]
Oxygen Radical Absorbance Capacity (ORAC)	Mesuol	Not Specified	4,500 µmol TE/g	[6]
Nitric Oxide (NO) Production				
Inhibition (LPS-stimulated RAW264.7 cells)	Mesuol	Not Specified	IC50: 1.3 µM	[7]

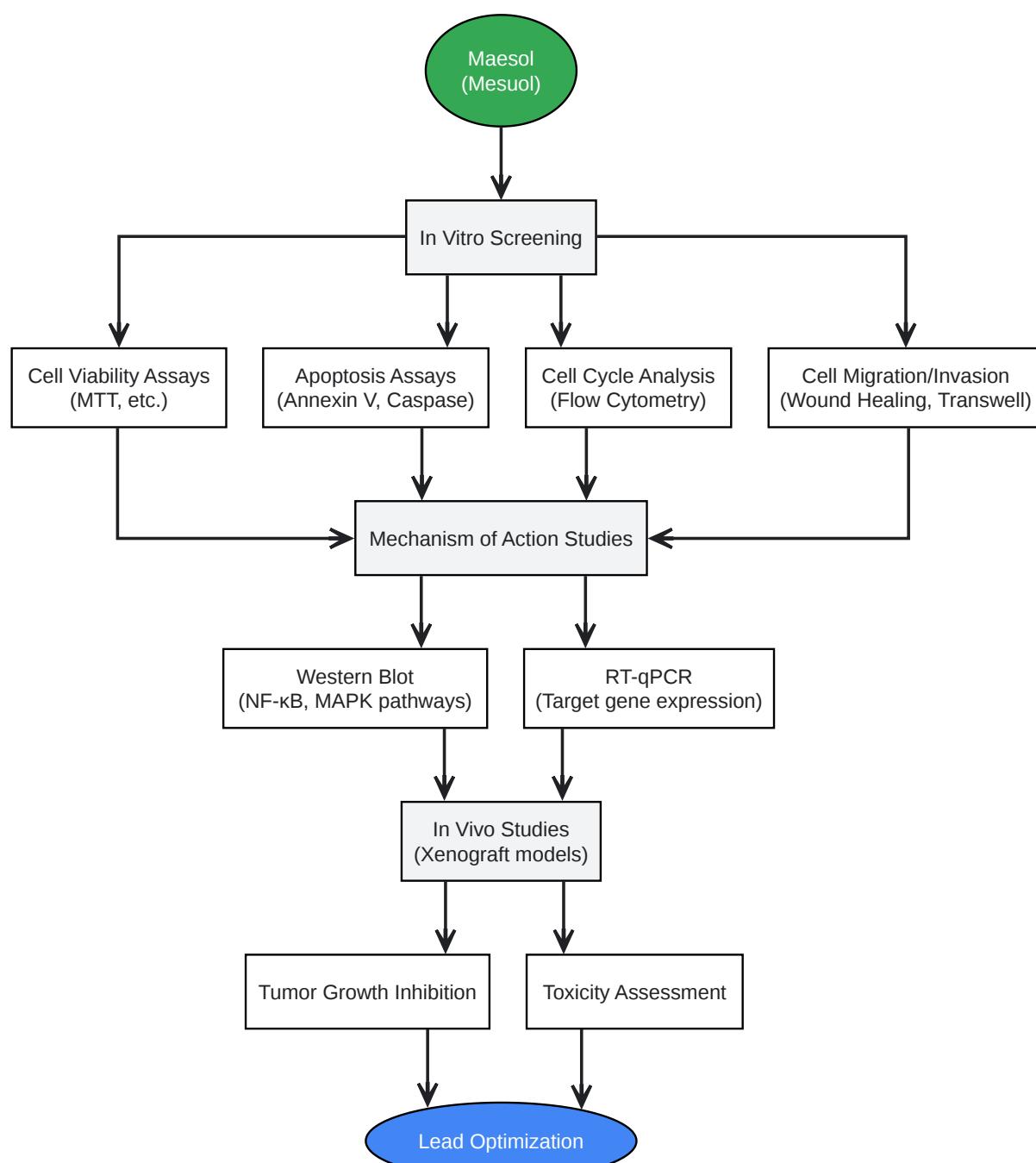
Note: IC50 values represent the concentration required to inhibit 50% of the activity. A lower IC50 indicates greater potency. ORAC values are expressed as micromole Trolox Equivalents per gram; a higher value indicates greater antioxidant capacity.[6]

Signaling Pathways and Experimental Workflows

Established Signaling Pathway: NF-κB Inhibition by Maesol

Maesol has been shown to inhibit the NF-κB signaling pathway, a key regulator of inflammation.[8] Notably, its mechanism does not involve preventing the degradation of IκBα, but rather the inhibition of the phosphorylation of the p65 subunit of NF-κB, which is critical for its transcriptional activity.[9]



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